

Relebactam: A Comparative Guide to its Efficacy in Carbapenem-Resistant Isolates

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Compound of Interest

Compound Name: *Relebactam*

Cat. No.: *B15564724*

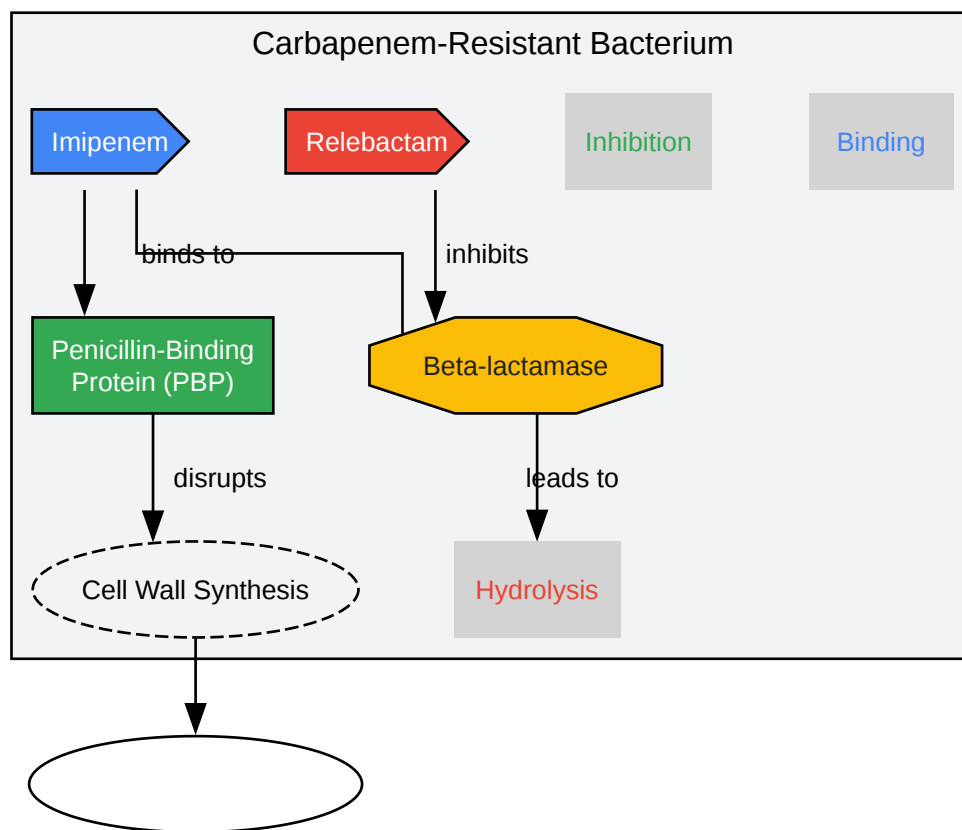
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The emergence of carbapenem-resistant Enterobacterales (CRE) and other Gram-negative bacilli poses a significant global health threat, rendering many last-resort antibiotics ineffective. [1][2][3] In this challenging landscape, the combination of imipenem with **relebactam**, a novel diazabicyclooctane β -lactamase inhibitor, has emerged as a critical therapeutic option. [2][4] This guide provides a comprehensive comparison of **Relebactam**'s efficacy against carbapenem-resistant isolates, supported by experimental data, for researchers, scientists, and drug development professionals.

Mechanism of Action: Restoring Carbapenem Activity

Relebactam's primary role is to inhibit Ambler class A and class C β -lactamases. [3][5][6] These enzymes, including *Klebsiella pneumoniae* carbapenemase (KPC) and AmpC cephalosporinases, are major contributors to carbapenem resistance in Enterobacterales and *Pseudomonas aeruginosa*. [1][3][4] By binding to and inactivating these β -lactamases, **Relebactam** protects imipenem from hydrolysis, thereby restoring its bactericidal activity against many resistant strains. [1][4] However, **Relebactam** does not inhibit metallo- β -lactamases (MBLs) or class D carbapenemases (OXA-type). [5][6]

Mechanism of Action of Imipenem/Relebactam

[Click to download full resolution via product page](#)Imipenem/**Relebactam** Mechanism

Comparative In Vitro Efficacy

The in vitro potency of imipenem/**relebactam** has been extensively evaluated against various carbapenem-resistant isolates. Minimum Inhibitory Concentration (MIC) data from multiple studies demonstrate its effectiveness in restoring imipenem's activity.

Against Carbapenem-Resistant Enterobacterales (CRE)

Imipenem/**relebactam** shows potent activity against KPC-producing CRE. The addition of **relebactam** leads to a significant reduction in imipenem MICs.[5]

Antimicrobial Agent	Organism	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	Susceptibility (%)	Reference(s)
Imipenem/Relebactam	KPC-producing K. pneumoniae	0.25/4	1/4	96	[7]
Imipenem	KPC-producing K. pneumoniae	16	>128	-	[7]
Imipenem/Relebactam	Carbapenem-nonsusceptible E. coli	-	-	87.8	[8][9]
Imipenem/Relebactam	Carbapenem-nonsusceptible K. pneumoniae	-	-	82.2	[8][9]
Ceftazidime/Avibactam	KPC-producing CRE	4/4	8/4	97.7	[2]
Meropenem/Vaborbactam	KPC-producing CRE	-	-	-	

Against Carbapenem-Resistant *Pseudomonas aeruginosa* (CRPA)

Relebactam effectively restores the in vitro activity of imipenem against a significant percentage of imipenem-non-susceptible *P. aeruginosa* isolates.[3][4]

Antimicrobial Agent	MIC Range (µg/mL) against CRPA	Susceptibility Rate (%) against CRPA	Reference(s)
Imipenem/Relebactam	0.5 - >64	63% - 91.7%	[4]
Ceftolozane/Tazobactam	1 - >256	77% - 83.1%	[4]
Ceftazidime/Avibactam	0.25 - >256	~79.2%	[4][10]

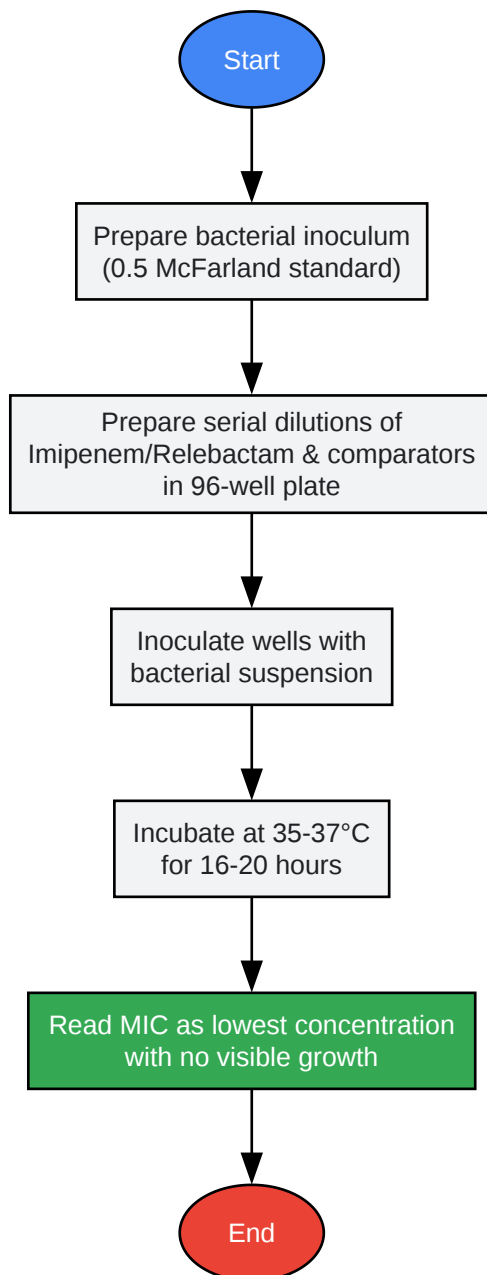
Experimental Protocols

Standardized methodologies are crucial for evaluating and comparing the efficacy of antimicrobial agents.

Minimum Inhibitory Concentration (MIC) Assay

The broth microdilution method is a standard procedure for determining the MIC of an antimicrobial agent.

MIC Determination Workflow

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